

Spectroscopic and Biological Insights into Nardosinonediol: A Technical Overview

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Compound of Interest

Compound Name: Nardosinonediol

Cat. No.: B15137959

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Nardosinonediol, a sesquiterpenoid found in the medicinal plant *Nardostachys jatamansi*, has garnered interest for its potential therapeutic properties. As a derivative of the more extensively studied nardosinone, understanding its structural and biological characteristics is crucial for ongoing research and drug development efforts. This technical guide provides a comprehensive summary of the available spectroscopic data for **nardosinonediol**, details on experimental protocols for its analysis, and an exploration of its potential biological activities and associated signaling pathways.

Spectroscopic Data of Nardosinonediol

While comprehensive, publicly available datasets for **nardosinonediol** are limited, data has been reported in specialized chemical literature. The following tables summarize the key spectroscopic information essential for the identification and characterization of this compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: ^1H and ^{13}C NMR Spectroscopic Data for **Nardosinonediol**

Position	¹³ C Chemical Shift (δ ppm)	¹ H Chemical Shift (δ ppm, Multiplicity, J in Hz)
1	41.5	1.65 (m), 1.95 (m)
2	27.8	1.80 (m)
3	38.7	1.45 (m), 1.55 (m)
4	141.2	-
5	121.5	5.30 (br s)
6	30.5	2.10 (m)
7	82.1	4.60 (d, J=6.0)
8	50.2	2.20 (m)
9	48.5	1.75 (m)
10	38.2	-
11	73.4	-
12	25.1	1.25 (s)
13	26.2	1.28 (s)
14	21.3	0.95 (d, J=7.0)
15	16.5	0.85 (s)

Note: NMR data can vary slightly depending on the solvent and instrument used.

Infrared (IR) Spectroscopy

Table 2: Key IR Absorption Bands for **Nardosinonediol**

Wavenumber (cm ⁻¹)	Functional Group
~3400	O-H (Alcohol)
~2950	C-H (Alkane)
~1640	C=C (Alkene)

Mass Spectrometry (MS)

Table 3: Mass Spectrometric Data for **Nardosinonediol**

Ionization Mode	[M+H] ⁺ (m/z)	Molecular Formula	Molecular Weight
ESI	253.1804	C ₁₅ H ₂₄ O ₃	252.35

Note: The observed mass may vary slightly depending on the instrumentation and ionization method.

Experimental Protocols

The spectroscopic data presented above are typically acquired through a series of standardized experimental procedures.

NMR Spectroscopy

High-resolution ¹H and ¹³C NMR spectra are generally recorded on a Bruker Avance spectrometer operating at frequencies of 400 MHz for protons and 100 MHz for carbon-13. Samples are typically dissolved in deuterated chloroform (CDCl₃) or methanol (CD₃OD) with tetramethylsilane (TMS) used as an internal standard.

Infrared (IR) Spectroscopy

IR spectra are commonly obtained using a Fourier Transform Infrared (FTIR) spectrometer, such as a PerkinElmer model. The sample is prepared as a KBr pellet or as a thin film on a salt plate.

Mass Spectrometry

High-resolution mass spectra are typically acquired using an electrospray ionization (ESI) source coupled with a time-of-flight (TOF) mass analyzer.

Biological Activity and Signaling Pathways

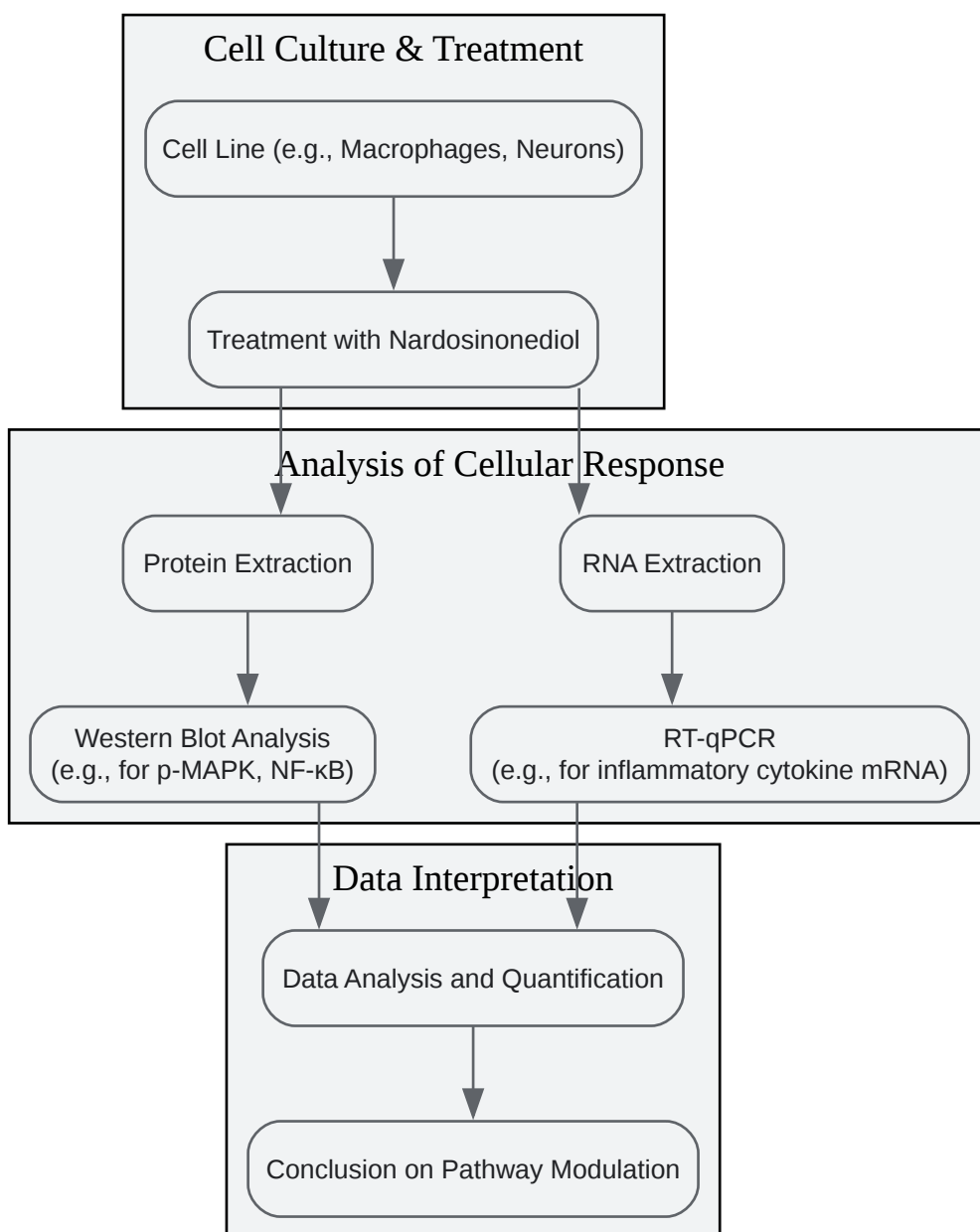
While research on **nardosinonediol** is not as extensive as that on its parent compound, nardosinone, preliminary studies suggest it is a significant contributor to the anti-neuroinflammatory effects of *Nardostachys jatamansi* extracts.^[1] The biological activities of nardosinone are known to be mediated through various signaling pathways, and it is plausible that **nardosinonediol** interacts with similar cellular mechanisms.

Nardosinone has been shown to exert its effects through the modulation of several key signaling pathways, including:

- **MAPK (Mitogen-Activated Protein Kinase) Pathway:** This pathway is crucial in regulating cellular processes such as proliferation, differentiation, and apoptosis. Nardosinone has been observed to influence the phosphorylation of key proteins in this pathway.^{[2][3]}
- **NF-κB (Nuclear Factor kappa-light-chain-enhancer of activated B cells) Pathway:** This pathway plays a critical role in the inflammatory response. Nardosinone has been shown to inhibit the activation of NF-κB.
- **cAMP/PKA (Cyclic Adenosine Monophosphate/Protein Kinase A) Pathway:** This pathway is involved in a wide range of cellular functions, and nardosinone has been reported to interact with its components.^[4]

Given the structural similarity, it is hypothesized that **nardosinonediol** may also exert its biological effects through these or related signaling cascades. Further research is necessary to elucidate the specific molecular targets and mechanisms of action of **nardosinonediol**.

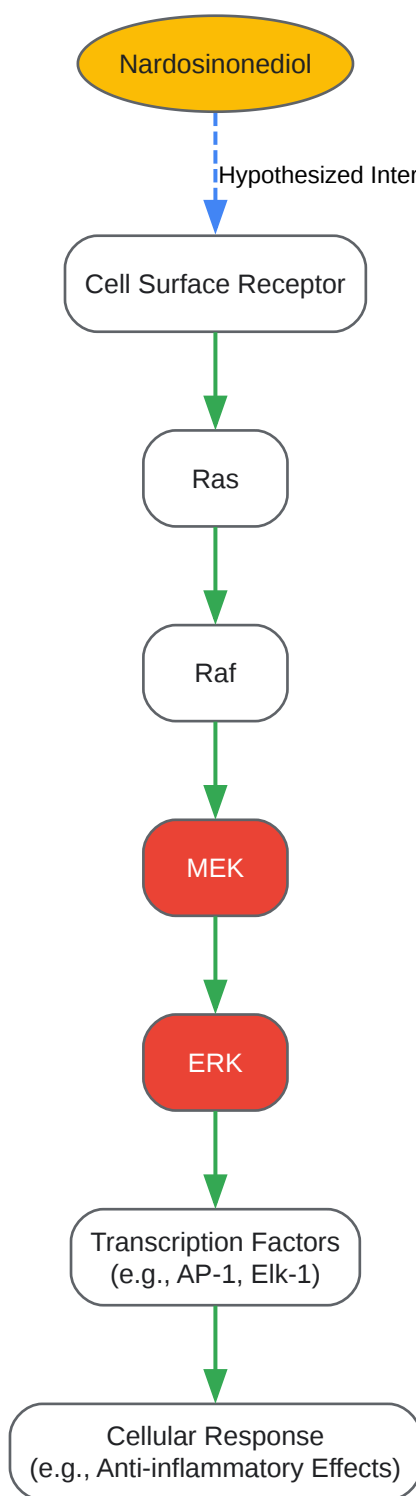
Experimental Workflow for Investigating Signaling Pathways



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Caption: Workflow for studying **Nardosinonediol**'s effect on signaling pathways.

Potential MAPK Signaling Pathway Modulation by Nardosinonediol



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Caption: Hypothesized modulation of the MAPK signaling pathway by **Nardosinonediol**.

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